

A Comprehensive Technical Guide to the Solubility of Potassium Hexahydroxoantimonate

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Compound of Interest

Compound Name: Potassium
hexahydroxoantimonate

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This technical guide provides a detailed overview of the solubility of **potassium hexahydroxoantimonate** ($\text{K}[\text{Sb}(\text{OH})_6]$) in aqueous and organic media. This document consolidates available quantitative and qualitative data, outlines experimental protocols for solubility determination, and presents a logical framework for understanding its solubility characteristics.

Quantitative Solubility Data

The solubility of **potassium hexahydroxoantimonate** is a critical parameter for its application in various scientific and industrial fields, including as a reagent in analytical chemistry.^[1] The available quantitative data for its solubility in water and qualitative information for other solvents are summarized below.

Solvent	Temperature (°C)	Solubility (g/L)	Citation(s)
Water	20	~20	[1][2][3][4][5]
Glycerine	Not Specified	Soluble	[2][6][7][8]
Ethanol	Not Specified	Insoluble	[2][6][7][8]

Note: The solubility of **potassium hexahydroxoantimonate** in water is temperature-dependent. It is sparingly soluble in cold water and more soluble in warm water.^{[2][6]} However, specific quantitative data for temperatures other than 20°C are not readily available in the reviewed literature.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the experimental determination of the solubility of **potassium hexahydroxoantimonate**. These protocols are based on established methods for inorganic salts.

Isothermal Saturation Method

This method is used to determine the equilibrium solubility of a compound at a specific temperature.

Materials and Equipment:

- **Potassium hexahydroxoantimonate**
- Solvent (e.g., deionized water, ethanol)
- Constant temperature water bath or incubator
- Stirring device (e.g., magnetic stirrer and stir bars)
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Drying oven

Procedure:

- **Preparation of a Saturated Solution:** An excess amount of **potassium hexahydroxoantimonate** is added to a known volume of the solvent in a sealed container.

- **Equilibration:** The container is placed in a constant temperature bath and stirred vigorously to ensure thorough mixing. The solution is allowed to equilibrate for a sufficient period (typically 24-48 hours) to ensure that saturation is reached.
- **Phase Separation:** After equilibration, the stirring is stopped, and the suspension is allowed to settle. A sample of the supernatant is carefully withdrawn using a syringe fitted with a filter to remove any undissolved solid particles.
- **Analysis:** A known volume of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent is then evaporated to dryness in a drying oven set at an appropriate temperature. The container with the dry residue is weighed.
- **Calculation:** The solubility is calculated as the mass of the dissolved solid per volume of the solvent (e.g., in g/L).

Gravimetric Analysis

This method provides a straightforward way to determine the concentration of a solute in a saturated solution.

Materials and Equipment:

- Saturated solution of **potassium hexahydroxoantimonate**
- Pre-weighed evaporating dish or watch glass
- Pipette
- Drying oven
- Desiccator
- Analytical balance

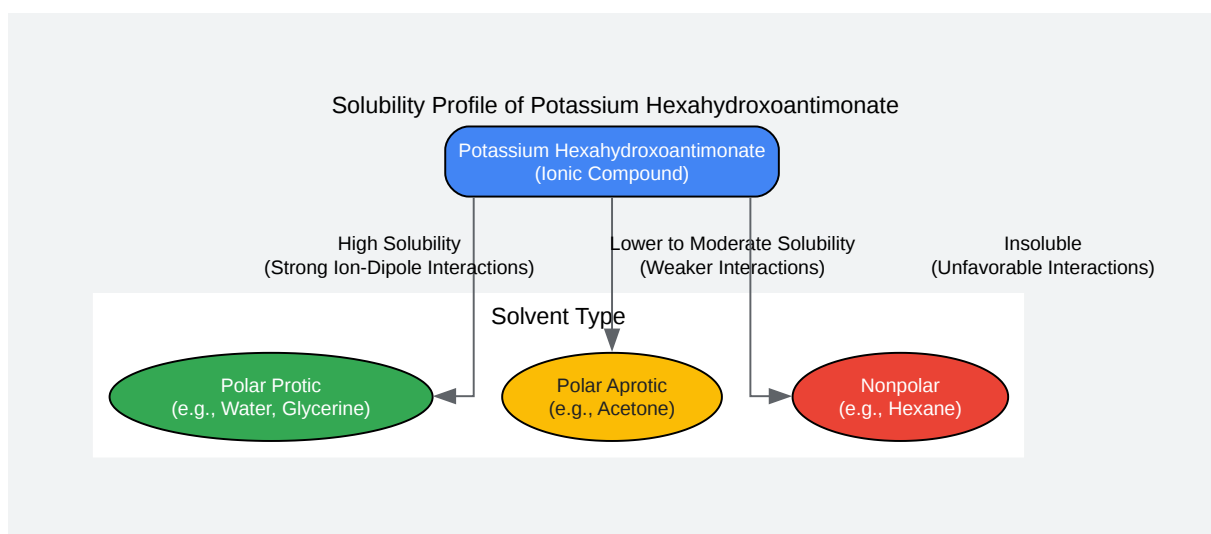
Procedure:

- **Sample Preparation:** A precise volume of the clear, saturated solution of **potassium hexahydroxoantimonate** is pipetted into a pre-weighed evaporating dish.

- **Evaporation:** The solvent is carefully evaporated from the dish using a gentle heat source, such as a steam bath or a drying oven at a temperature below the decomposition point of the compound.
- **Drying to a Constant Weight:** The evaporating dish containing the solid residue is placed in a drying oven at a suitable temperature (e.g., 105-110°C) until a constant weight is achieved. This is confirmed by repeated cycles of cooling in a desiccator and weighing until the mass no longer changes.
- **Calculation:** The mass of the dissolved **potassium hexahydroxoantimonate** is determined by subtracting the initial weight of the empty evaporating dish from the final constant weight. The solubility is then expressed as the mass of the solute per volume of the solution.

Logical Relationship of Solubility

The solubility of a compound is governed by the principle of "like dissolves like," which relates to the polarity of the solute and the solvent. The following diagram illustrates the expected solubility behavior of **potassium hexahydroxoantimonate**, an ionic compound, in different types of solvents.



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